

Essential Safety and Logistical Information for Handling AZD5153

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZD5153

Cat. No.: B605766

[Get Quote](#)

AZD5153 is a potent, selective, and orally available bivalent inhibitor of the BET/BRD4 bromodomain, investigated for its therapeutic potential in various cancers. Due to its potent biological activity and status as an investigational drug, stringent safety protocols are imperative to minimize occupational exposure. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **AZD5153** in a laboratory setting.

Hazard Identification and Risk Assessment

While a specific Safety Data Sheet (SDS) for **AZD5153** indicates it is not classified as hazardous under the Globally Harmonized System (GHS), it is crucial to recognize that as a potent investigational compound intended for cancer therapy, it should be handled with the utmost caution.[1] Clinical studies have identified dose-limiting toxicities in humans, including thrombocytopenia (low platelet count), diarrhea, and fatigue.[2][3][4][5][6][7] Therefore, a comprehensive risk assessment should be conducted before any handling of the compound.

Personal Protective Equipment (PPE)

A risk-based approach should be taken for the selection of PPE. The following table summarizes the recommended PPE for handling **AZD5153**, based on general guidelines for potent and hazardous drugs.

PPE Category	Item	Specifications and Recommendations
Hand Protection	Double Gloving	Wear two pairs of chemotherapy-tested nitrile gloves (compliant with ASTM D6978). Change the outer glove immediately upon contamination.
Body Protection	Disposable Gown	A disposable, solid-front gown with long sleeves and tight-fitting cuffs.
Eye Protection	Safety Goggles or Face Shield	Use chemical splash goggles. A face shield should be worn over goggles when there is a risk of splashes or aerosols.
Respiratory Protection	N95 or higher Respirator	Recommended when handling the solid compound outside of a containment system (e.g., weighing), or when there is a potential for aerosol generation.
Foot Protection	Shoe Covers	Disposable shoe covers should be worn in designated handling areas.

Engineering Controls

To minimize exposure, **AZD5153** should be handled in a designated area with appropriate engineering controls.

- **Ventilated Enclosure:** A certified chemical fume hood or a biological safety cabinet should be used for all manipulations of the solid compound and for preparing stock solutions.

- Closed Systems: Whenever feasible, use closed-system transfer devices for handling solutions.

Safe Handling and Experimental Protocols

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store **AZD5153** in a clearly labeled, sealed container in a designated, secure, and well-ventilated area.

Weighing and Solution Preparation:

- Perform all weighing operations of the solid compound within a ventilated enclosure.
- Use disposable weighing boats and utensils.
- To prepare stock solutions, slowly add the solvent to the solid to avoid generating dust. **AZD5153** is soluble in DMSO, DMF, and ethanol.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Cap the container tightly and vortex or sonicate until the compound is fully dissolved.

Disposal:

- All disposable PPE (gloves, gown, shoe covers) and materials that have come into contact with **AZD5153** should be disposed of as hazardous chemical waste.
- Liquid waste containing **AZD5153** should be collected in a designated, sealed waste container.
- Follow all institutional and local regulations for hazardous waste disposal.

Spill Management:

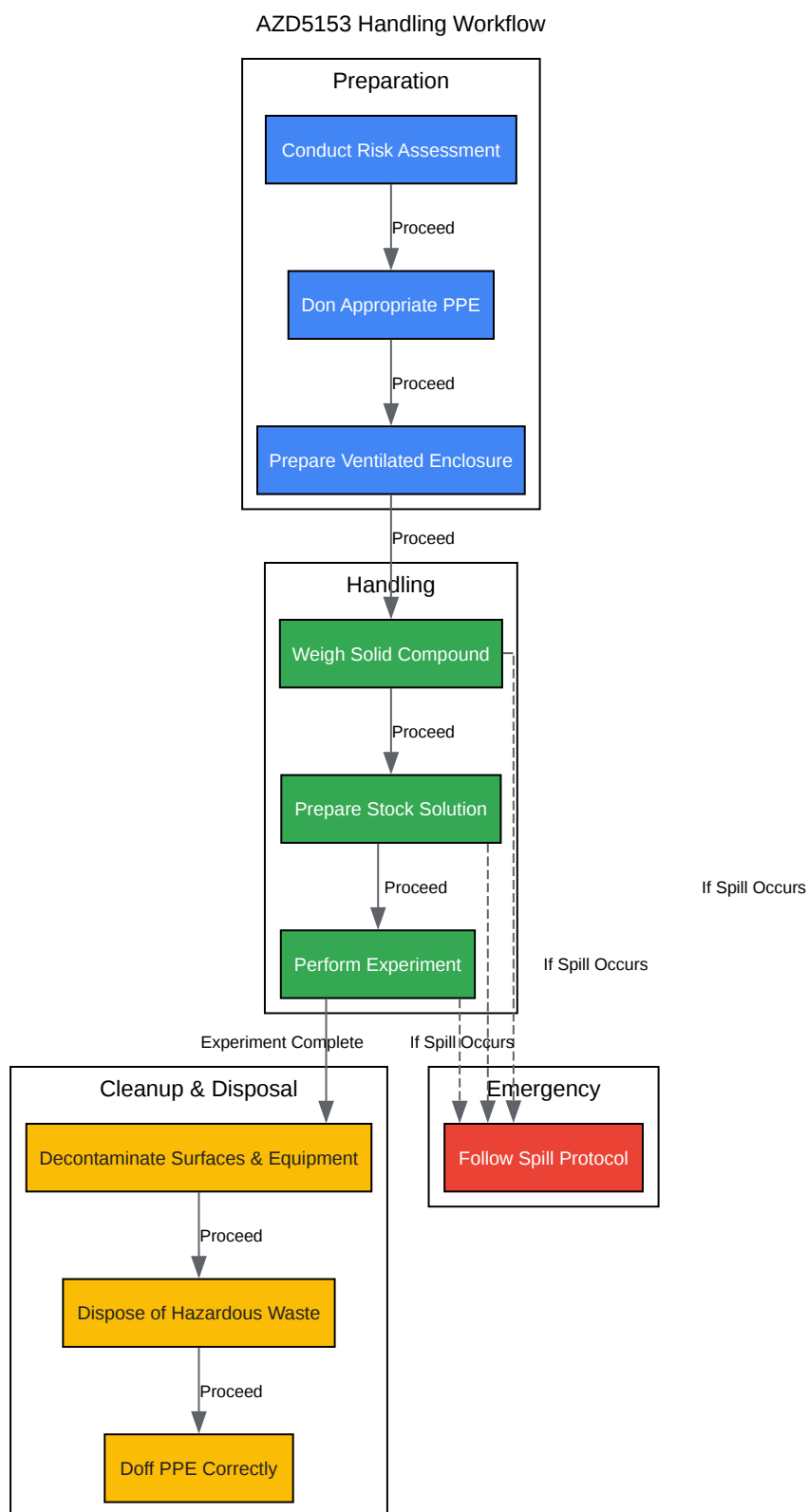
- Evacuate and secure the area of the spill.
- Wear appropriate PPE, including respiratory protection.

- For solid spills, gently cover with an absorbent material to avoid raising dust.
- For liquid spills, absorb with a suitable absorbent material.
- Clean the spill area with a decontaminating solution (e.g., a detergent solution followed by a solvent in which **AZD5153** is soluble).
- Collect all cleanup materials in a sealed container for hazardous waste disposal.

Quantitative Data

Parameter	Value	Source
Molecular Formula	C ₂₅ H ₃₃ N ₇ O ₃	[9]
Molecular Weight	479.6 g/mol	[9]
Solubility	- DMSO: ≥ 20 mg/mL- DMF: 20 mg/mL- Ethanol: ≤ 20 mg/mL- PBS (pH 7.2): 10 mg/mL	[8][9]
Known Human Toxicities	Thrombocytopenia, Diarrhea, Fatigue, Anemia, Nausea	[2][4][5][6][7]

Experimental Workflow for Safe Handling



[Click to download full resolution via product page](#)

Caption: A workflow diagram for the safe handling of **AZD5153** in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. First-in-human Study of AZD5153, A Small-molecule Inhibitor of Bromodomain Protein 4, in Patients with Relapsed/Refractory Malignant Solid Tumors and Lymphoma - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. First-in-human Study of AZD5153, A Small-molecule Inhibitor of Bromodomain Protein 4, in Patients with Relapsed/Refractory Malignant Solid Tumors and Lymphoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. ascopubs.org [ascopubs.org]
- 7. aacrjournals.org [aacrjournals.org]
- 8. apexbt.com [apexbt.com]
- 9. caymanchem.com [caymanchem.com]
- 10. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling AZD5153]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b605766#personal-protective-equipment-for-handling-azd5153>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com